

An In-depth Technical Guide to the Chemical Properties of Basic Red 2

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Compound of Interest

Compound Name: Basic red 2

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This technical guide provides a comprehensive overview of the chemical properties of **Basic Red 2**, a synthetic azine dye also known as Safranin O or C.I. 50240. This document details its physicochemical characteristics, synthesis, and reactivity, presenting quantitative data in structured tables and outlining detailed experimental protocols.

Physicochemical Properties

Basic Red 2 is a reddish-brown powder that is soluble in water and ethanol.^{[1][2]} It is a cationic dye, meaning it carries a positive charge, which is fundamental to its staining capabilities in biological and industrial applications.^{[2][3]}

Identification and General Properties

Property	Value	Reference
Common Names	Basic Red 2, Safranin O, Safranine T, C.I. 50240	^{[4][5]}
Molecular Formula	C ₂₀ H ₁₉ ClN ₄	^{[4][5]}
Molecular Weight	350.84 g/mol	^[5]
Appearance	Dark red to violet powder	^[4]
Odor	Odorless	^[2]

Physical and Chemical Constants

Property	Value	Reference
Melting Point	>240 °C (with decomposition)	[4]
Boiling Point	507.14 °C (rough estimate)	[4]
λ_{max} (in Ethanol)	530 nm	[4]
pKa	6.4 (at 25 °C)	[4]

Solubility

Solvent	Solubility	Observation	Reference
Water	Soluble	Forms a red solution	[1][4]
Ethanol	Soluble	Forms a red solution with yellow fluorescence	[1][4]

Reactivity Profile

Basic Red 2 exhibits distinct color changes in the presence of strong acids and bases, making it useful as an indicator in certain applications.

- With Strong Acid (e.g., concentrated H_2SO_4): The dye solution turns green. Upon dilution, the color changes to blue, then purple, and finally back to red.[1][4]
- With Strong Base (e.g., NaOH): A brown-red precipitate is formed when sodium hydroxide is added to an aqueous solution of **Basic Red 2**. [1][4]
- With Hydrochloric Acid: An aqueous solution of **Basic Red 2** turns blue-purple upon the addition of hydrochloric acid.[4]

Experimental Protocols

Synthesis of Basic Red 2 (Safranin O)

The synthesis of **Basic Red 2**, commonly known as Safranin T, involves the oxidation and condensation of a mixture of amines.^[4]^[5]

Principle: An equimolecular mixture of o-toluidine and 2,5-diaminotoluene is oxidized, and the resulting product is condensed with aniline. The final dye is then isolated as its chloride salt.^[5]

Materials:

- o-Toluidine
- 2,5-Diaminotoluene
- Aniline
- Oxidizing agent (e.g., sodium dichromate)
- Hydrochloric acid
- Sodium chloride

Procedure:

- Prepare an equimolecular mixture of o-toluidine and 2,5-diaminotoluene.
- Dissolve the amine mixture in an appropriate solvent.
- Slowly add an oxidizing agent to the solution while maintaining a controlled temperature.
- After the oxidation is complete, add aniline to the reaction mixture.
- Heat the mixture to facilitate the condensation reaction. The progress of the reaction can be monitored by thin-layer chromatography.
- Once the reaction is complete, cool the mixture and precipitate the dye by adding a concentrated solution of sodium chloride.
- Filter the crude product and wash it with a saturated sodium chloride solution.

- Purify the dye by recrystallization from a suitable solvent system, such as a mixture of benzene and methanol (1:1) or water.^[4]
- Dry the purified **Basic Red 2** in a vacuum oven.

Determination of Melting Point

Principle: The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid. For pure substances, this occurs over a narrow range. The melting point of **Basic Red 2** is accompanied by decomposition.

Materials:

- **Basic Red 2** sample
- Capillary tubes
- Melting point apparatus
- Mortar and pestle

Procedure:

- Ensure the **Basic Red 2** sample is finely powdered by grinding it gently in a mortar and pestle.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature about 20°C below the expected melting point.
- Then, decrease the heating rate to 1-2°C per minute to ensure accurate determination.
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a liquid. This range is the melting point.
- Observe for any color change or gas evolution, which indicates decomposition.

Determination of Boiling Point (Theoretical)

The boiling point of **Basic Red 2** is estimated to be 507.14 °C.[4] Experimental determination is challenging due to the high temperature and the fact that the compound decomposes at a much lower temperature. The provided value is a rough estimate and should be treated with caution.

Determination of Solubility (Qualitative)

Principle: The solubility of a substance in a particular solvent is its ability to dissolve and form a homogeneous solution.

Materials:

- **Basic Red 2** sample
- Test tubes
- Distilled water
- Ethanol
- Spatula

Procedure:

- Place a small amount (approximately 10 mg) of **Basic Red 2** into two separate test tubes.
- To the first test tube, add 1 mL of distilled water.
- To the second test tube, add 1 mL of ethanol.
- Gently agitate both test tubes and observe the extent to which the solid dissolves.
- Record the observations, including the color of the resulting solution and any fluorescence.

Spectrophotometric Determination of λ_{max}

Principle: A spectrophotometer is used to measure the absorbance of a colored solution at different wavelengths. The wavelength at which the maximum absorbance occurs is known as λ_{max} .

Materials:

- **Basic Red 2** sample
- Ethanol
- Volumetric flasks
- Cuvettes
- UV-Visible Spectrophotometer

Procedure:

- Prepare a dilute stock solution of **Basic Red 2** in ethanol of a known concentration.
- From the stock solution, prepare a series of dilutions.
- Turn on the spectrophotometer and allow it to warm up.
- Set the wavelength range to scan from approximately 400 nm to 700 nm.
- Use ethanol as a blank to zero the spectrophotometer.
- Measure the absorbance of one of the dilute solutions across the specified wavelength range.
- The wavelength corresponding to the highest absorbance peak is the λ_{max} .

Spectrophotometric Determination of pKa

Principle: The pKa of an indicator can be determined spectrophotometrically by measuring the absorbance of solutions at different pH values. The Henderson-Hasselbalch equation is then used to calculate the pKa.

Materials:

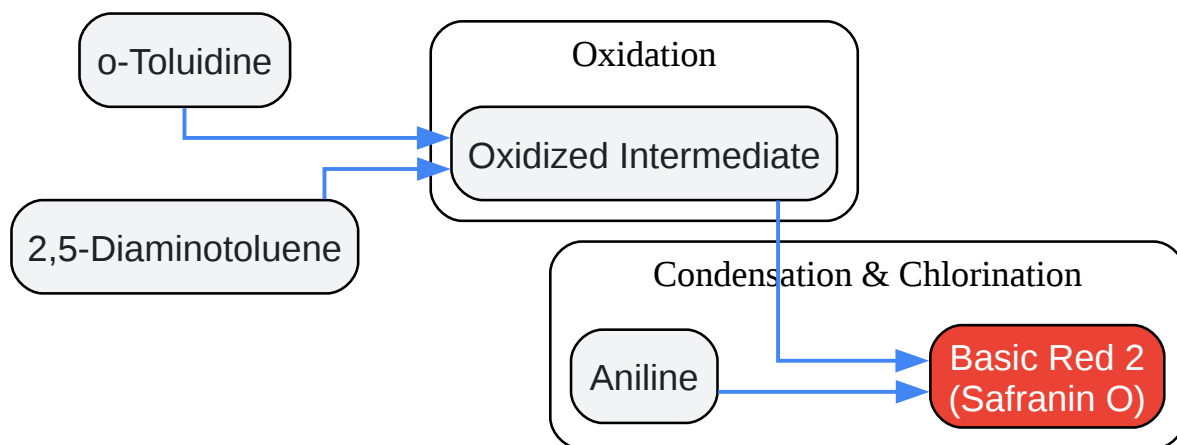
- **Basic Red 2** sample
- Buffer solutions of varying known pH (e.g., from pH 5 to 8)
- Volumetric flasks
- Cuvettes
- UV-Visible Spectrophotometer
- pH meter

Procedure:

- Prepare a stock solution of **Basic Red 2** in a suitable solvent (e.g., 50% ethanol).
- Prepare a series of solutions by diluting a small, constant volume of the **Basic Red 2** stock solution with the different buffer solutions.
- Measure the exact pH of each solution using a calibrated pH meter.
- Determine the λ_{max} for the acidic form (in a highly acidic buffer) and the basic form (in a highly alkaline buffer) of **Basic Red 2**.
- Measure the absorbance of each buffered solution at the λ_{max} of the basic form.
- Plot a graph of absorbance versus pH. The pKa is the pH at which the absorbance is halfway between the minimum and maximum absorbance.
- Alternatively, use the Henderson-Hasselbalch equation: $\text{pKa} = \text{pH} + \log([A^-]/[HA])$, where $[A^-]$ and $[HA]$ are the concentrations of the basic and acidic forms, respectively, which can be determined from the absorbance values.

Synthesis Pathway of Basic Red 2

The synthesis of **Basic Red 2** involves a multi-step process starting from simple aromatic amines.

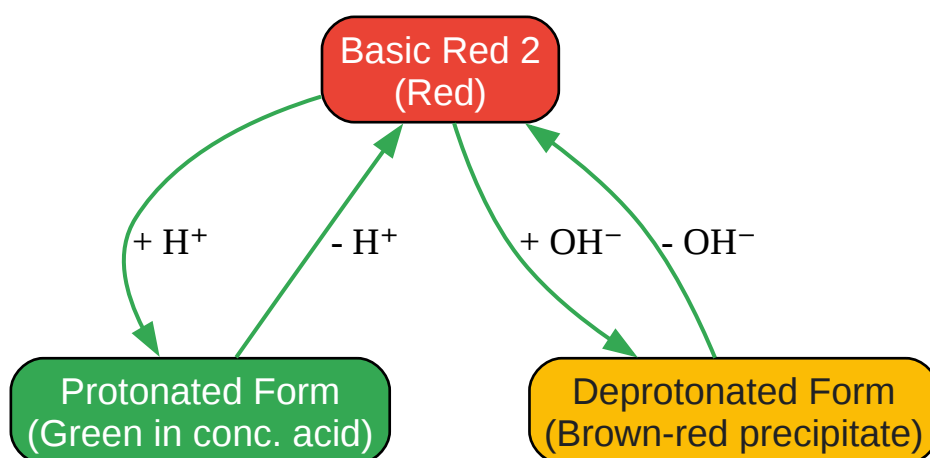


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Caption: Synthesis pathway of **Basic Red 2**.

Logical Relationship of Reactivity

The color changes of **Basic Red 2** in acidic and basic conditions are due to changes in its molecular structure and electron distribution.



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